

Technical Analysis: 3-(Hydroxymethyl)-5-nitrophenol

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Compound of Interest

Compound Name: 3-(Hydroxymethyl)-5-nitrophenol

CAS No.: 180628-74-4

Cat. No.: B1602078

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Structural Elucidation, Synthetic Pathways, and Application in Drug Discovery

Executive Summary

3-(Hydroxymethyl)-5-nitrophenol (CAS: 180628-74-4) represents a high-value "Janus" scaffold in medicinal chemistry. Characterized by its 1,3,5-trisubstituted benzene core, it possesses three orthogonal functional groups: a phenolic hydroxyl, a benzylic alcohol, and a nitro group. This orthogonality allows for precise, sequential functionalization, making it an ideal linker for PROTACs (Proteolysis Targeting Chimeras), a precursor for fragment-based drug discovery (FBDD), and a versatile intermediate in the synthesis of complex heterocycles. This guide provides a rigorous analysis of its structural properties, a validated synthetic protocol, and a strategic map of its reactivity.

Structural Characterization & Identity[1]

The molecule is defined by the meta-positioning of its substituents, which imparts unique electronic properties compared to its ortho/para isomers (e.g., 5-hydroxy-2-nitrobenzyl alcohol).

Physicochemical Profile[2]

Property	Value	Note
IUPAC Name	3-(Hydroxymethyl)-5-nitrophenol	
CAS Number	180628-74-4	Distinct from isomer 60463-12-9
Molecular Formula	C ₇ H ₇ NO ₄	
Molecular Weight	169.13 g/mol	
Predicted pKa (Phenol)	~7.9	Acidified by electron-withdrawing NO ₂
Predicted pKa (Benzyl)	~16.0	Typical primary alcohol
LogP	~0.9	Moderate lipophilicity
H-Bond Donors	2	Phenol + Benzyl Alcohol
H-Bond Acceptors	4	NO ₂ (2) + OH (2)

Spectroscopic Analysis (NMR)

Note: Chemical shifts are estimated based on substituent additivity rules for 1,3,5-trisubstituted benzenes in DMSO-d₆.

The ¹H NMR spectrum is characterized by three distinct aromatic signals due to the lack of symmetry caused by the three different substituents.

- Aromatic Region (6.5 – 8.0 ppm):
 - H2 (δ ~7.1 ppm): Located between the two oxygenated groups (OH and CH₂OH). It is the most shielded aromatic proton.
 - H4 (δ ~7.6 ppm): Located between the phenolic OH and the NO₂ group. The electron-withdrawing nitro group deshields this proton relative to H2.

- H6 ($\delta \sim 7.9$ ppm): Located between the NO_2 group and the CH_2OH group. This is typically the most deshielded proton due to the inductive effect of the nitro group and the lack of strong resonance donation from the phenol (which is meta).
- Aliphatic Region:
 - Benzylic CH_2 ($\delta \sim 4.6$ ppm): Appears as a doublet (coupled to OH) or singlet (if exchange occurs).
- Labile Protons:
 - Phenolic OH ($\delta \sim 10.2$ ppm): Broad singlet, highly dependent on concentration and solvent.
 - Benzylic OH ($\delta \sim 5.4$ ppm): Triplet or broad singlet.

Validated Synthetic Protocol

The most robust route to **3-(hydroxymethyl)-5-nitrophenol** is the chemoselective reduction of 3-hydroxy-5-nitrobenzoic acid. Standard reducing agents like LiAlH_4 are unsuitable because they will reduce the nitro group to an amine or azo compound.

Selected Reagent: Borane-Tetrahydrofuran Complex ($\text{BH}_3 \cdot \text{THF}$). Mechanism: Borane selectively reduces the electron-rich carbonyl of the carboxylic acid to an alcohol via a triacyloxyborane intermediate, leaving the electron-deficient nitro group intact.

Step-by-Step Methodology

Reagents:

- Starting Material: 3-Hydroxy-5-nitrobenzoic acid (CAS 554-88-1)
- Reducing Agent: 1.0 M $\text{BH}_3 \cdot \text{THF}$ solution
- Solvent: Anhydrous THF
- Quench: Methanol, 1M HCl

Protocol:

- Setup: Flame-dry a 250 mL two-neck round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and a pressure-equalizing addition funnel.
- Dissolution: Charge the flask with 3-hydroxy-5-nitrobenzoic acid (10.0 mmol) and anhydrous THF (50 mL). Cool the solution to 0°C in an ice bath.
- Addition: Transfer 1.0 M BH₃·THF (22.0 mmol, 2.2 equiv) to the addition funnel via cannula. Add dropwise over 30 minutes. Caution: Hydrogen gas evolution.
- Reaction: Allow the mixture to warm to room temperature and stir for 12–16 hours. Monitor by TLC (Mobile phase: 5% MeOH in DCM). The acid spot (baseline) should disappear, replaced by a higher R_f spot.
- Quenching: Cool the mixture back to 0°C. Carefully add Methanol (10 mL) dropwise to destroy excess borane. Vigorous bubbling will occur.
- Workup: Concentrate the solvent under reduced pressure. Dissolve the residue in Ethyl Acetate (100 mL) and wash with 1M HCl (2 x 30 mL) to break up boron complexes, followed by Brine (30 mL).
- Purification: Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate. Purify via flash column chromatography (Gradient: 0-5% MeOH/DCM) to yield the product as a pale yellow solid.

Synthetic Pathway Visualization



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Figure 1: Chemoselective reduction pathway preserving the nitro moiety.

Reactivity Profile & Chemoselectivity

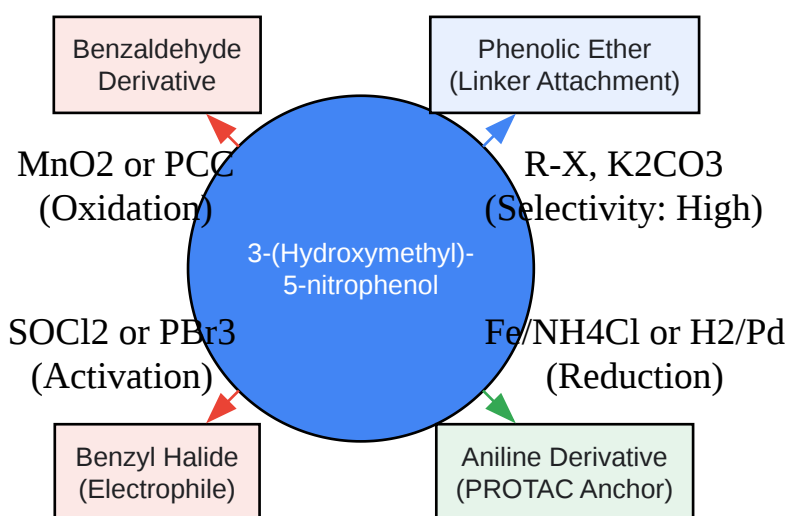
The utility of **3-(hydroxymethyl)-5-nitrophenol** lies in the differential reactivity of its three functional groups. This allows for "Orthogonal Protection/Deprotection" strategies in complex

synthesis.

Functional Group Hierarchy

- Phenolic OH (Most Acidic, pKa ~7.9):
 - Reactivity: Nucleophilic attack (Williamson Ether Synthesis).
 - Selectivity: Can be selectively alkylated using weak bases (K_2CO_3) without affecting the benzylic alcohol.
- Benzylic OH (Neutral, pKa ~16):
 - Reactivity: Oxidation to aldehyde, conversion to leaving group (Halide/Mesylate).
 - Selectivity: Requires stronger bases (NaH) for alkylation. Can be oxidized to 3-hydroxy-5-nitrobenzaldehyde using MnO_2 or PCC.
- Nitro Group (Latent Amine):
 - Reactivity: Reduction to aniline.
 - Selectivity: Inert to mild oxidizers and alkylating agents. Can be reduced to the amine (using Fe/NH_4Cl or H_2/Pd) after the hydroxyl groups have been derivatized.

Strategic Reactivity Map



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Figure 2: Divergent synthesis capabilities of the scaffold.

Applications in Drug Discovery[6]

PROTAC Linker Design

In Proteolysis Targeting Chimeras (PROTACs), the linker's physicochemical properties (length, rigidity, solubility) are critical.

- Role: This scaffold serves as a rigid, aromatic connector.
- Workflow:
 - The Phenol is alkylated with a PEG chain connecting to the E3 ligase ligand (e.g., VHL or Cereblon binder).
 - The Benzyl Alcohol is converted to a halide and coupled to the Warhead (Target Protein binder).
 - Alternatively, the Nitro group is reduced to an aniline to form an amide bond with the Warhead.

Fragment-Based Drug Discovery (FBDD)

The molecule fits the "Rule of Three" for fragments:

- MW < 300 (169.13)
- ClogP < 3 (0.9)
- H-bond donors/acceptors < 3 (Actual: 6 total, but fits within expanded criteria). It efficiently explores the "meta-vector" space in protein binding pockets.

Safety and Handling (MSDS Highlights)

- Hazard Classification: Skin Irrit. 2 (H315), Eye Irrit. 2A (H319), STOT SE 3 (H335).

- Handling: Nitroaromatics can be energetic. While this specific phenol is stable, avoid heating dry residues to high temperatures (>150°C).
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. The benzylic alcohol is susceptible to slow air oxidation over months.

References

- Chemical Identity:**3-(Hydroxymethyl)-5-nitrophenol**.[\[1\]](#)[\[2\]](#)[\[3\]](#) CAS 180628-74-4.[\[2\]](#)[\[4\]](#) Sigma-Aldrich / Merck KGaA.
- Synthesis Methodology: Brown, H. C., & Krishnamurthy, S. (1979). "Selective reductions. 24. Reaction of carboxylic acids with borane-tetrahydrofuran." *Journal of Organic Chemistry*, 44(25), 4673–4681. (Foundational protocol for COOH → CH₂OH reduction in presence of nitro groups).
- Isomer Comparison:5-Hydroxy-2-nitrobenzyl alcohol. CAS 60463-12-9.[\[5\]](#) PubChem Compound Summary.
- Reactivity Context: Roughley, S. D., & Jordan, A. M. (2011). "The medicinal chemist's guide to solving ADMET challenges." *Journal of Medicinal Chemistry*, 54(10), 3451-3479.

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